

N'-(2-Chloroacetyl)benzohydrazide CAS number and molecular identifiers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	<i>n'-(2-Chloroacetyl)benzohydrazide</i>
CAS No.:	50677-24-2
Cat. No.:	B1270347

[Get Quote](#)

Technical Monograph: **N'-(2-Chloroacetyl)benzohydrazide**

Executive Summary & Molecular Identity

N'-(2-Chloroacetyl)benzohydrazide (CAS: 50677-24-2) serves as a critical electrophilic intermediate in the synthesis of nitrogen-containing heterocycles. Structurally, it possesses a "warhead" configuration: a benzoyl hydrazine backbone terminated by a reactive

-chloroketone. This bifunctionality allows it to serve as a linchpin precursor for 1,3,4-oxadiazoles, 1,2,4-triazines, and thiadiazoles—scaffolds ubiquitous in modern drug discovery for their antimicrobial and anticancer profiles.

This guide details the validated synthesis, physicochemical properties, and downstream applications of this compound, emphasizing process control to minimize di-acylated byproducts.

Molecular Fingerprint

Identifier	Value
CAS Number	50677-24-2
IUPAC Name	N'-(2-Chloroacetyl)benzohydrazide
Synonyms	1-Benzoyl-2-(chloroacetyl)hydrazine; Benzoic acid 2-(chloroacetyl)hydrazide
Molecular Formula	C
	H
	Cl
	O
Molecular Weight	212.63 g/mol
SMILES	<chem>C1=CC=C(C=C1)C(=O)NNC(=O)CCl</chem>
InChI Key	WGMBYJNNXDASJS-UHFFFAOYSA-N

Physicochemical Profile

Understanding the physical behavior of this intermediate is vital for purification and storage. The compound exhibits limited solubility in non-polar solvents, necessitating polar aprotic systems for optimal reactivity.

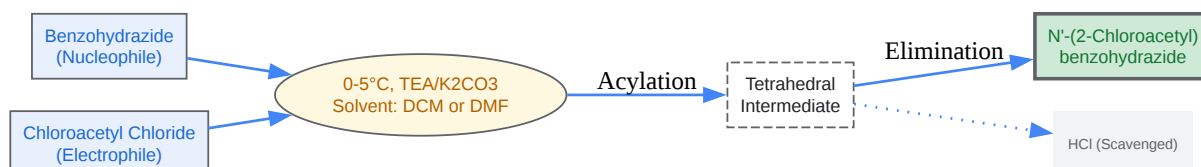
Property	Metric	Contextual Note
Appearance	White to off-white crystalline solid	Discoloration indicates hydrolysis or oxidation.
Melting Point	162–165 °C	Sharp range indicates high purity; broadens significantly with di-acyl impurities.
Solubility	DMSO, DMF, hot Ethanol	Poor solubility in water and hexane facilitates precipitation-based purification.
Density	~1.3 g/cm ³ (Predicted)	—
Reactivity	Electrophilic (-halo)	Susceptible to nucleophilic attack (S _N 2) at the methylene carbon.

Synthetic Architecture

The synthesis of **N'-(2-Chloroacetyl)benzohydrazide** is a classic nucleophilic acyl substitution. However, the presence of two nucleophilic nitrogens in the hydrazine moiety requires strict stoichiometry and temperature control to prevent the formation of the symmetric 1,2-bis(chloroacetyl)hydrazine or 1,2-dibenzoylhydrazine.

Mechanism of Action

The reaction proceeds via the attack of the terminal amino group of benzohydrazide on the carbonyl carbon of chloroacetyl chloride. A base scavenger is required to neutralize the liberated HCl, driving the equilibrium forward.



[Click to download full resolution via product page](#)

Figure 1: Synthetic workflow for the selective mono-acylation of benzohydrazide.

Validated Experimental Protocol

Reagents:

- Benzohydrazide (10 mmol, 1.36 g)
- Chloroacetyl chloride (10 mmol, 1.13 g) [Warning: Lachrymator]
- Triethylamine (TEA) (12 mmol) or K

CO

(anhydrous)

- Dichloromethane (DCM) (dry, 50 mL)

Procedure:

- Preparation: Dissolve benzohydrazide in dry DCM in a round-bottom flask. If solubility is an issue, add a catalytic amount of DMF or switch solvent to THF.
- Base Addition: Add TEA to the solution. Cool the mixture to 0–5 °C using an ice bath. Critical: Low temperature suppresses the reactivity of the second nitrogen, favoring mono-acylation.
- Acylation: Add chloroacetyl chloride dropwise over 30 minutes. Maintain temperature below 5 °C.
- Reaction: Allow the mixture to warm to room temperature and stir for 3–5 hours. Monitor via TLC (Mobile phase: Ethyl Acetate/Hexane 1:1).
- Work-up:
 - Wash the organic layer with water (2 x 20 mL) to remove amine salts.
 - Wash with saturated NaHCO

to remove unreacted acid chloride byproducts.

- Dry over anhydrous Na

SO

and evaporate solvent.[1]

- Purification: Recrystallize the crude solid from ethanol to yield needle-like crystals.

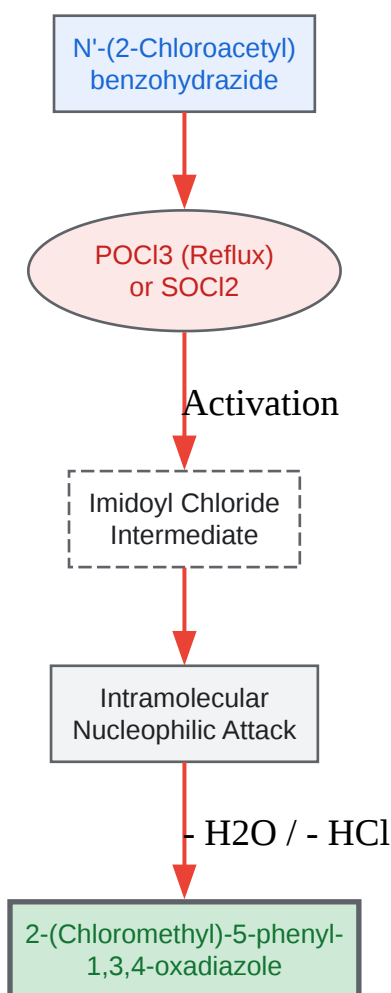
Reactivity & Transformation: The Oxadiazole Hub

The primary utility of **N'-(2-Chloroacetyl)benzohydrazide** lies in its ability to undergo intramolecular cyclodehydration. This transformation yields 2-(chloromethyl)-5-phenyl-1,3,4-oxadiazole, a scaffold containing a reactive chloromethyl group that can be further functionalized with amines or thiols to generate diverse libraries of bioactive compounds.

Cyclization Mechanism

Under dehydrating conditions (e.g., POCl

), the carbonyl oxygen attacks the imidoyl intermediate, closing the ring.



[Click to download full resolution via product page](#)

Figure 2: Dehydrative cyclization pathway to the 1,3,4-oxadiazole pharmacophore.

Therapeutic Utility & Applications

The **N'-(2-chloroacetyl)benzohydrazide** motif is rarely the final drug; it is the architectural enabler.

- **Antimicrobial Agents:** The resulting oxadiazole derivatives often exhibit specific binding to bacterial cell wall synthesis enzymes. The chloromethyl group allows for the attachment of piperazine or morpholine rings, enhancing bioavailability.
- **Anticancer Kinase Inhibitors:** The planar oxadiazole ring serves as a bioisostere for amide bonds, positioning substituents to interact with ATP-binding pockets in kinases.

- **Antitubercular Activity:** Hydrazide derivatives are historically significant in tuberculosis treatment (e.g., Isoniazid). Modifications at the chloroacetyl site have been explored to overcome resistance mechanisms.

Safety & Handling Protocols

Hazard Classification:

- **Skin/Eye Irritant:** The -chlorocarbonyl moiety is an alkylating agent. It can covalently bind to nucleophilic residues in proteins (cysteine/lysine).
- **Sensitizer:** Repeated exposure may cause allergic contact dermatitis.

Handling Requirements:

- **PPE:** Nitrile gloves (double-gloving recommended), safety goggles, and lab coat.
- **Ventilation:** All operations involving Chloroacetyl chloride or POCl₃ must be performed in a functioning fume hood.
- **Quenching:** Unreacted chloroacetyl chloride should be quenched with aqueous sodium bicarbonate before disposal.

References

- PubChem.[2] (n.d.). Compound Summary: Hydrazide Derivatives. National Library of Medicine. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [2. PubChemLite - 2-benzoyl-1,1-bis\(2-chloroethyl\)hydrazine \(C11H14Cl2N2O\)](https://pubchemlite.lcsb.uni.lu) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [N'-(2-Chloroacetyl)benzohydrazide CAS number and molecular identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1270347/docs#n-2-chloroacetyl-benzohydrazide-cas-number-and-molecular-identifiers\]](https://www.benchchem.com/product/b1270347/docs#n-2-chloroacetyl-benzohydrazide-cas-number-and-molecular-identifiers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

